

# Essential Safety and Operational Guidance for Handling Disperse Orange 44

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## Compound of Interest

Compound Name: Disperse Orange 44

Cat. No.: B3418293

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For Immediate Reference by Laboratory and Drug Development Professionals

This document provides critical safety protocols and logistical information for the handling and disposal of **Disperse Orange 44**. The following procedural guidance is intended to ensure a safe laboratory environment and mitigate risks associated with the handling of this chemical.

## Chemical and Physical Properties

A summary of the key quantitative data for **Disperse Orange 44** is presented below for easy reference.

Property	Value
CAS Number	4058-30-4[1][2]
Molecular Formula	C <sub>18</sub> H <sub>15</sub> ClN <sub>6</sub> O <sub>2</sub> [3]
Molecular Weight	382.80 g/mol [3]
Boiling Point	663.8°C at 760 mmHg
Density	1.3 g/cm <sup>3</sup>
Appearance	Orange to red-light orange powder[3][4]

## Hazard Identification and Personal Protective Equipment (PPE)

**Disperse Orange 44** is classified with the following hazards:

- Skin Sensitization (Category 1B): May cause an allergic skin reaction.
- Hazardous to the aquatic environment, long-term (Chronic - Category 2): Toxic to aquatic life with long-lasting effects.

Due to the lack of specific occupational exposure limits (OELs) from regulatory bodies such as OSHA, NIOSH, or ACGIH for **Disperse Orange 44**, it is recommended to handle it as a substance with potential for adverse health effects. As a conservative measure, the OSHA Permissible Exposure Limits (PELs) for "Inert or Nuisance Dust" can be used as a guideline.

Exposure Limit	Value
OSHA PEL (Total dust)	15 mg/m <sup>3</sup>
OSHA PEL (Respirable fraction)	5 mg/m <sup>3</sup>

To ensure personnel safety, the following personal protective equipment is mandatory when handling **Disperse Orange 44**:

PPE Category	Specification	Rationale
Hand Protection	Chemical-impermeable gloves (e.g., Nitrile rubber, Neoprene).	To prevent skin contact and potential sensitization.
Eye Protection	Safety glasses with side shields or chemical safety goggles.	To protect eyes from dust particles and potential splashes.
Skin and Body Protection	Laboratory coat, long-sleeved clothing. Consider a PVC apron for larger quantities.	To minimize skin exposure.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved particulate respirator is recommended.	To prevent inhalation of airborne particles.

## Experimental Protocol for Handling Disperse Orange 44

The following is a step-by-step guide for the safe handling of **Disperse Orange 44** in a laboratory setting.

### 1. Preparation and Engineering Controls:

- Ensure a calibrated analytical balance is located in an area with minimal air currents.
- Work within a certified chemical fume hood or in a well-ventilated area to minimize inhalation exposure.
- Have an eyewash station and safety shower readily accessible.

### 2. Weighing and Solution Preparation:

- Don the required personal protective equipment (gloves, eye protection, lab coat).
- Carefully weigh the desired amount of **Disperse Orange 44** powder. Avoid generating dust.
- Slowly add the powder to the solvent, stirring gently to dissolve.

### 3. Handling and Storage:

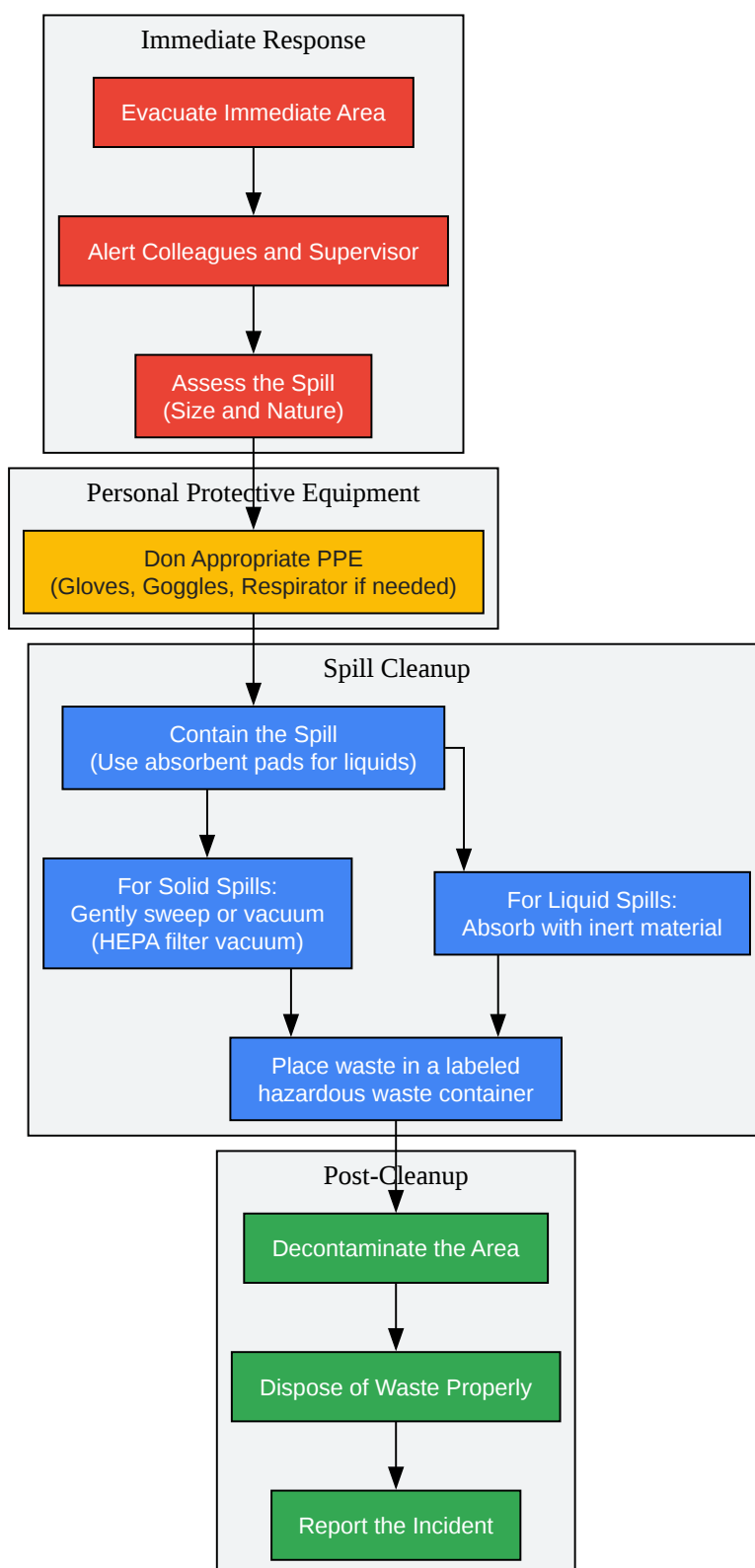
- Keep containers of **Disperse Orange 44** tightly closed when not in use.
- Store in a cool, dry, and well-ventilated area away from incompatible materials.
- Label all containers clearly with the chemical name and associated hazards.

#### 4. Decontamination and Waste Disposal:

- Wipe down all surfaces that may have come into contact with the chemical using an appropriate cleaning agent.
- Dispose of all waste, including contaminated PPE, in a designated hazardous waste container in accordance with local, state, and federal regulations. Do not discharge into sewer or waterways.

## Emergency Procedures: Spill Response Workflow

In the event of a spill, follow the established workflow to ensure a safe and effective cleanup.



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Caption: Workflow for a chemical spill response.

By adhering to these guidelines, researchers and scientists can significantly minimize the risks associated with handling **Disperse Orange 44**, fostering a culture of safety and responsibility in the laboratory.

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## References

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- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling Disperse Orange 44]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3418293#personal-protective-equipment-for-handling-disperse-orange-44]

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